

# An In-depth Technical Guide to the Physical Properties of alpha-Naphtholphthalein

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## Compound of Interest

Compound Name: *alpha-Naphtholphthalein*

Cat. No.: *B1221687*

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This technical guide provides a comprehensive overview of the physical and chemical properties of **alpha-Naphtholphthalein**, a phthalein dye widely utilized as a pH indicator. The information is presented to support research and development activities where precise understanding of this compound's characteristics is essential.

## Physical Appearance and Form

**alpha-Naphtholphthalein** is a phthalein dye that typically exists as a solid crystalline powder. [1] While pure **alpha-Naphtholphthalein** is a colorless solid, commercial preparations often appear as a pink to brown powder. [2][3][4] Other reported colors include dark pink to brown, light brown, and fine blue to greenish powder. [5][6][7] The compound is generally supplied as a practical grade powder with an assay of greater than 80%.

## Quantitative Physical and Chemical Data

The key physical and chemical properties of **alpha-Naphtholphthalein** are summarized in the table below for easy reference and comparison.

| Property                            | Value   | References         |
|-------------------------------------|---|--------------------|
| Molecular Formula                   | C <sub>28</sub> H <sub>18</sub> O <sub>4</sub>      | [2][3][5][8]       |
| Molecular Weight                    | 418.44 g/mol  | [2][3]             |
| Melting Point                       | 238 - 240 °C  | [2][6][8][9][10]   |
| Solubility in Water                 | Insoluble   | [8][9][10][11][12] |
| Solubility in Organic Solvents      | Soluble in ethanol, ether, and glacial acetic acid. | [1][9][10][11]     |
| pH Indicator Range                  | 7.3 - 8.7   | [7][8]             |
| Color in Acidic Solution (pH < 7.3) | Colorless / Reddish / Pinkish-yellow                | [4][8][13]         |
| Color in Basic Solution (pH > 8.7)  | Greenish-blue                                       | [4][8][13]         |

## Experimental Protocol: Determination of Melting Point

The melting point of a compound is a critical physical property that indicates its purity. The following is a standard protocol for determining the melting point of a solid organic compound like **alpha-Naphtholphthalein** using the capillary tube method.

Objective: To determine the melting point range of an **alpha-Naphtholphthalein** sample.

Materials and Equipment:

- **alpha-Naphtholphthalein** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)
- Mortar and pestle

- Spatula
- Thermometer (calibrated)

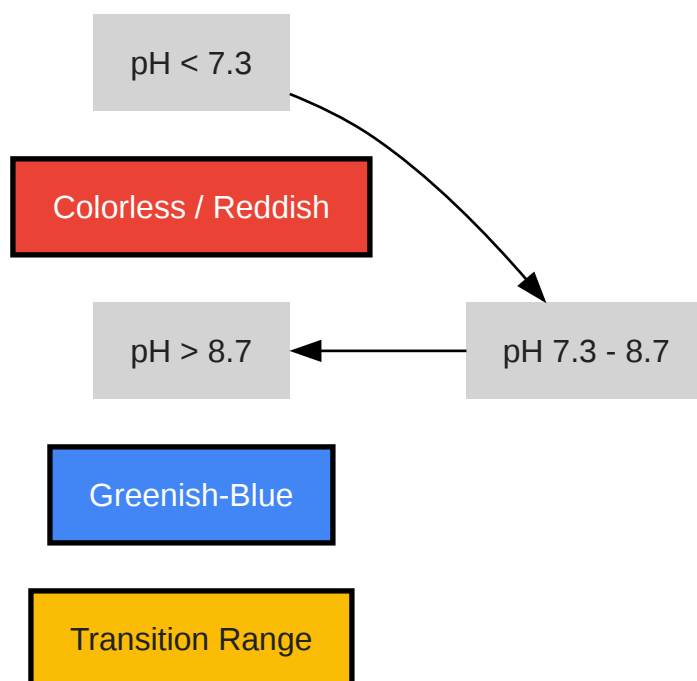
Procedure:

- Sample Preparation:
  - Place a small amount of the dry **alpha-Naphtholphthalein** powder into a mortar.
  - Gently grind the sample into a fine powder using the pestle. This ensures uniform packing and heat transfer.
- Packing the Capillary Tube:
  - Press the open end of a capillary tube into the powdered sample. A small amount of the sample will be forced into the tube.
  - Invert the tube and tap it gently on a hard surface to pack the sample down to the sealed end.
  - Repeat until the packed sample is approximately 2-3 mm in height.
- Melting Point Determination:
  - Place the packed capillary tube into the sample holder of the melting point apparatus.
  - Ensure the thermometer is correctly positioned to accurately measure the temperature of the sample.
  - Set the heating rate to a rapid setting initially to approach the expected melting point (around 238-240 °C).
  - When the temperature is about 15-20 °C below the expected melting point, reduce the heating rate to 1-2 °C per minute. A slow heating rate is crucial for an accurate determination.
  - Observe the sample closely through the magnifying lens.

- Record the temperature at which the first liquid droplet appears. This is the beginning of the melting range.
- Continue to heat slowly and record the temperature at which the entire sample has melted into a clear liquid. This is the end of the melting range.
- Data Recording:
  - Record the melting point as a range from the temperature of initial melting to the temperature of complete melting.
  - For high accuracy, repeat the determination with two more samples and calculate the average melting point range.

## Visualization of pH Indicator Properties

The following diagram illustrates the color transition of **alpha-Naphtholphthalein** as a function of pH. This visual representation is crucial for its application in titrations and other analytical chemistry contexts.[5]



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Caption: Color transition of **alpha-Naphtholphthalein** at different pH values.

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